

# Essential Safety and Operational Guide for Handling Flt3-IN-3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Flt3-IN-3

Cat. No.: B2587500

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This guide provides comprehensive safety and logistical information for researchers, scientists, and drug development professionals handling **Flt3-IN-3**. Adherence to these procedures is critical to ensure personal safety and minimize environmental contamination.

## Hazard Identification and Chemical Properties

**Flt3-IN-3** is a potent kinase inhibitor.[1][2] The primary hazards associated with this compound are detailed in its Safety Data Sheet (SDS).[3] It is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[3]

Summary of Chemical and Hazard Information:

Property	Value	Reference
Chemical Name	Flt3-IN-3	[3]
Synonyms	Not specified	[3]
CAS Number	2229050-90-0	[3]
Molecular Formula	C27H38N8O	[3]
Molecular Weight	490.64 g/mol	[3]
GHS Classification	Acute toxicity, Oral (Category 4), H302; Acute aquatic toxicity (Category 1), H400; Chronic aquatic toxicity (Category 1), H410	[3]
Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	[3]

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent exposure through inhalation, skin contact, or ingestion. The following PPE should be worn at all times when handling **Flt3-IN-3**.

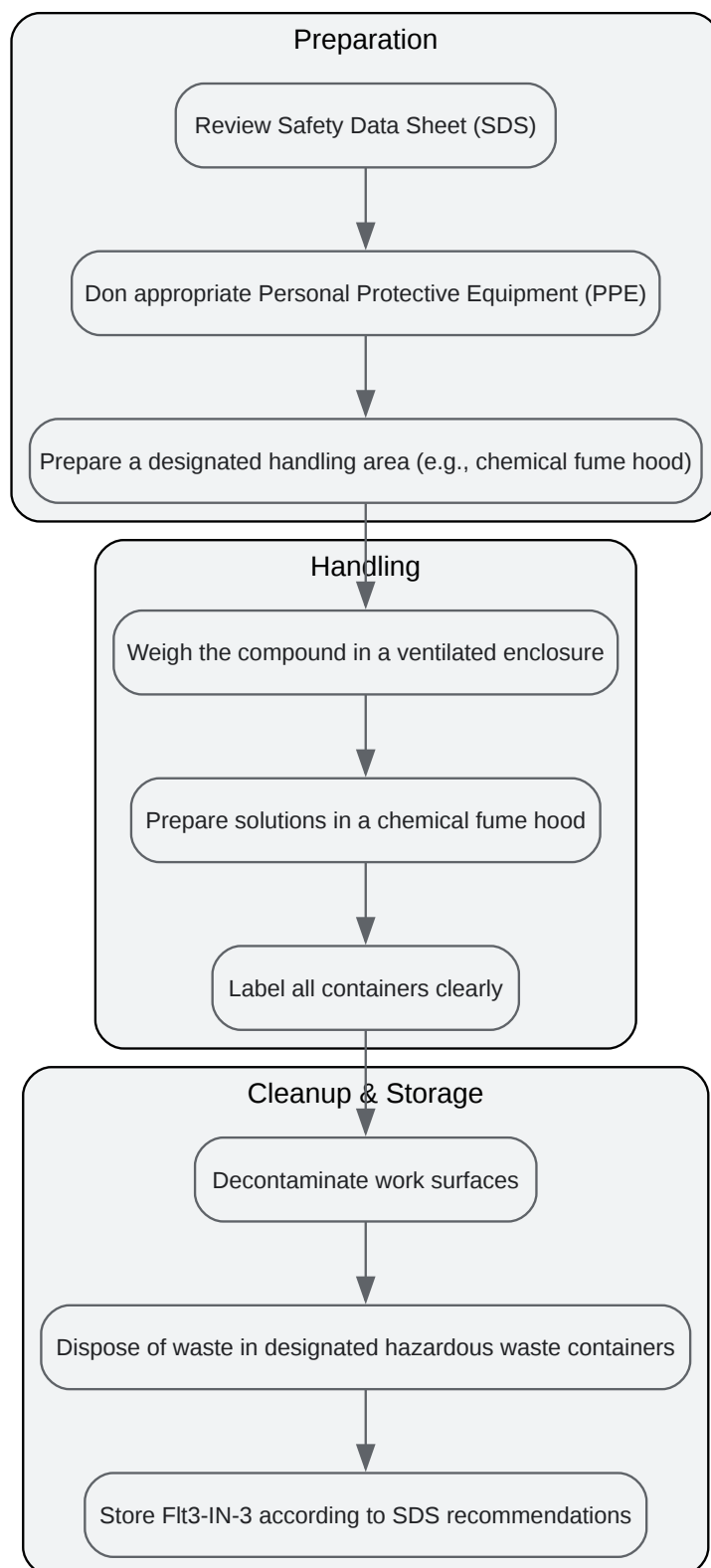
Required Personal Protective Equipment:

PPE Category	Specific Requirements	Rationale
Hand Protection	Double-gloving with nitrile or other chemically resistant gloves.	Prevents skin contact. Double gloving provides an extra layer of protection in case of a tear in the outer glove.
Eye Protection	ANSI-approved safety glasses with side shields or chemical splash goggles.	Protects eyes from splashes and aerosols.
Body Protection	A fully buttoned lab coat, preferably a disposable gown resistant to chemical permeation.	Protects skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved N95 respirator or higher, especially when handling the powder form or creating solutions.	Prevents inhalation of the compound, which can be harmful.
Face Protection	A face shield should be used in addition to safety glasses/goggles when there is a significant risk of splashing.	Provides an additional barrier of protection for the entire face.

## Operational and Disposal Plans

### Safe Handling and Storage Protocol

Workflow for Safe Handling of **Flt3-IN-3**:



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Caption: Workflow for the safe handling of **Flt3-IN-3**.

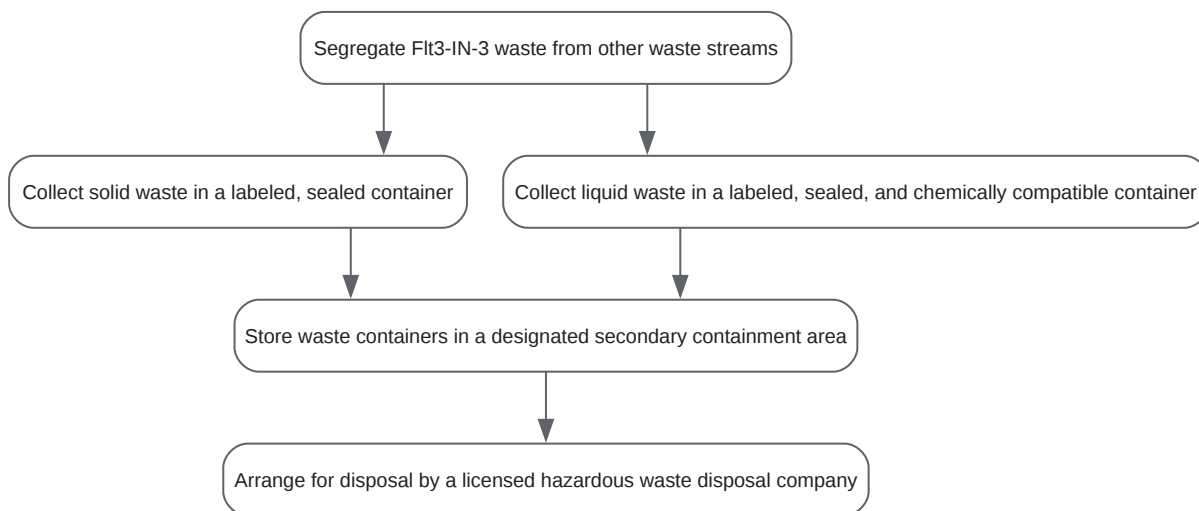
### Step-by-Step Handling Procedures:

- Preparation:
  - Thoroughly review the Safety Data Sheet (SDS) for **Flt3-IN-3** before beginning any work. [\[3\]](#)
  - Ensure all required PPE is available and in good condition.
  - Designate a specific area for handling, preferably a certified chemical fume hood, to contain any potential spills or aerosols.
- Weighing and Solution Preparation:
  - When handling the solid form, use a ventilated balance enclosure or a chemical fume hood to avoid inhalation of the powder.
  - Prepare solutions in a chemical fume hood.
  - Use caution to avoid generating aerosols.
- Labeling and Storage:
  - Clearly label all containers with the compound name, concentration, date, and appropriate hazard symbols.
  - Store **Flt3-IN-3** in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and sources of ignition. [\[3\]](#)
  - The recommended storage temperature is -20°C for the powder and -80°C for solutions in solvent. [\[3\]](#)

## Disposal Plan

**Flt3-IN-3** is very toxic to aquatic life, and therefore, proper disposal is crucial to prevent environmental contamination. [\[3\]](#)

### Waste Disposal Workflow:



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Caption: Workflow for the proper disposal of **Flt3-IN-3** waste.

#### Step-by-Step Disposal Procedures:

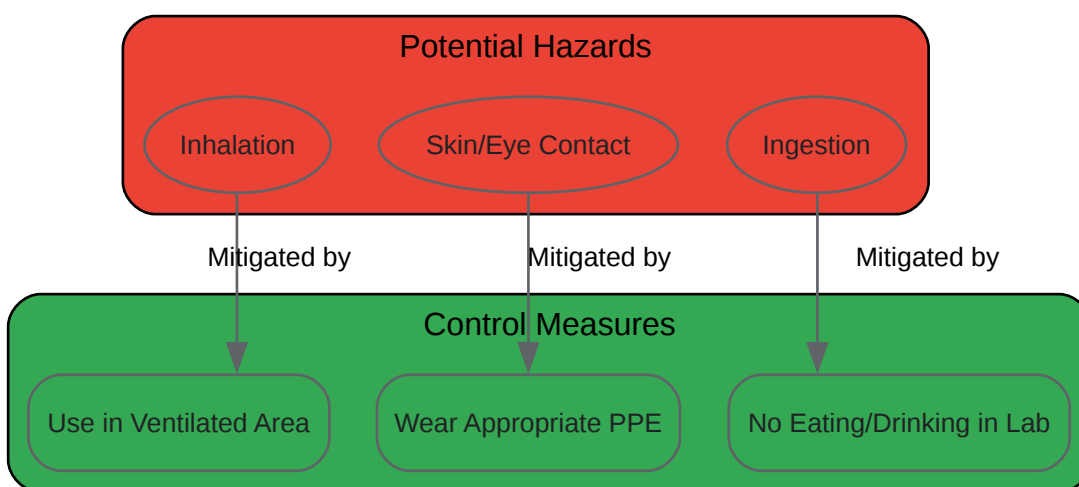
- Segregation: Do not mix **Flt3-IN-3** waste with other laboratory waste.
- Solid Waste:
  - Collect all contaminated solid waste, including gloves, disposable lab coats, and weighing papers, in a clearly labeled, sealed hazardous waste container.
- Liquid Waste:
  - Collect all solutions containing **Flt3-IN-3** in a dedicated, labeled, and sealed waste container made of a compatible material.
- Storage of Waste:
  - Store waste containers in a designated, secure area with secondary containment to prevent spills.

- Final Disposal:
  - Dispose of all **Flt3-IN-3** waste through your institution's environmental health and safety office or a licensed hazardous waste disposal company.[3] Do not dispose of it down the drain.

## Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is necessary.

Hazard and Control Measures:



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## References

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- 2. FLT3-IN-3 Datasheet DC Chemicals [dcchemicals.com]
- 3. FLT3-IN-3|2229050-90-0|MSDS [dcchemicals.com]

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